

Phenyl Isobutyrate: A Technical Guide for Fragrance Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyl isobutyrate

Cat. No.: B1583081

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **phenyl isobutyrate**, a significant fragrance ingredient valued for its sweet, fruity, and floral characteristics. This document details its chemical and physical properties, synthesis, analytical methodologies for quality control, and its role in perfumery. Furthermore, it explores the current understanding of its olfactory perception at a molecular level.

Chemical and Physical Properties

Phenyl isobutyrate, more commonly known in the fragrance industry as phenethyl isobutyrate or 2-phenylethyl 2-methylpropanoate, is an organic ester recognized for its pleasant aroma.^[1] It is found naturally in various sources, including cheese, mint, and tequila.^[2] For commercial purposes, a nature-identical version is often synthesized to ensure consistent quality and sustainable sourcing.^[2]

Table 1: Physicochemical Properties of Phenyl Ethyl Isobutyrate

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₆ O ₂	[3]
Molecular Weight	192.25 g/mol	[3]
CAS Number	103-48-0	[1]
Appearance	Colorless to pale yellow liquid	[4]
Odor Profile	Sweet, fruity, floral, with notes of rose, honey, and pear.	[4][5]
Boiling Point	248–252 °C	[4]
Density	0.985 - 0.995 g/mL at 20°C	[4]
Refractive Index (n _D ²⁰)	1.4850 - 1.4900	[4]
Flash Point	> 100 °C	[4]
Solubility	Soluble in ethanol and oils; insoluble in water.	[4]
Vapor Pressure	0.006 mmHg at 25°C	[6]
Odor Life on Smelling Strip	> 180 hours	[7]

Synthesis of Phenyl Ethyl Isobutyrate

The primary industrial synthesis of phenyl ethyl isobutyrate is achieved through the Fischer-Speier esterification of phenethyl alcohol with isobutyric acid, using an acid catalyst.[8] This reversible reaction requires conditions that favor the formation of the ester, typically by using an excess of one reactant or by removing the water produced during the reaction.[9]

Experimental Protocol: Fischer Esterification

This protocol describes a general laboratory-scale synthesis of phenyl ethyl isobutyrate.

Materials and Reagents:

- Phenethyl alcohol

- Isobutyric acid
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (or other suitable extraction solvent)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine phenethyl alcohol and a molar excess of isobutyric acid.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Heat the reaction mixture to reflux for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and dilute with diethyl ether and water.
 - Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the excess acid), and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Purification:**
 - Filter the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.

- The crude ester is then purified by vacuum distillation to yield pure phenyl ethyl isobutyrate.



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Figure 1: Synthesis workflow for phenyl ethyl isobutyrate via Fischer esterification.

Analytical Quality Control

To ensure the purity and identity of phenyl ethyl isobutyrate for use in perfumery, rigorous analytical testing is essential. Gas chromatography-mass spectrometry (GC-MS) is the primary method for this purpose.

Experimental Protocol: GC-MS Analysis

This protocol outlines a standard method for the analysis of phenyl ethyl isobutyrate.

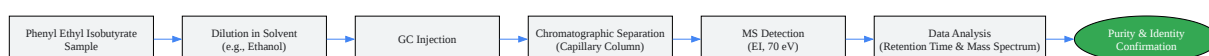
Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a flame ionization detector (FID) or a mass spectrometer (MS).
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 μ m film thickness).[10]
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[10]
- Injector: Split/splitless injector, with a split ratio of 50:1.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp 1: Increase to 150°C at a rate of 5°C/min.

- Ramp 2: Increase to 250°C at a rate of 10°C/min, hold for 5 minutes.[11]
- Mass Spectrometer (if used):
 - Ionization mode: Electron Ionization (EI) at 70 eV.
 - Scan range: m/z 40-300.

Procedure:

- Sample Preparation: Prepare a dilute solution of phenyl ethyl isobutyrate (e.g., 1% in ethanol or other suitable solvent).
- Injection: Inject 1 µL of the prepared sample into the GC.
- Data Acquisition and Analysis:
 - Acquire the chromatogram and mass spectrum.
 - Identify the peak corresponding to phenyl ethyl isobutyrate by its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).
 - Determine the purity by calculating the peak area percentage.



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Figure 2: Workflow for GC-MS analysis of phenyl ethyl isobutyrate.

Sensory Evaluation

Sensory analysis is crucial for confirming the olfactory profile of phenyl ethyl isobutyrate and ensuring it meets the standards for perfumery applications. The triangle test is a common discriminative method used for this purpose.[12]

Experimental Protocol: Triangle Test

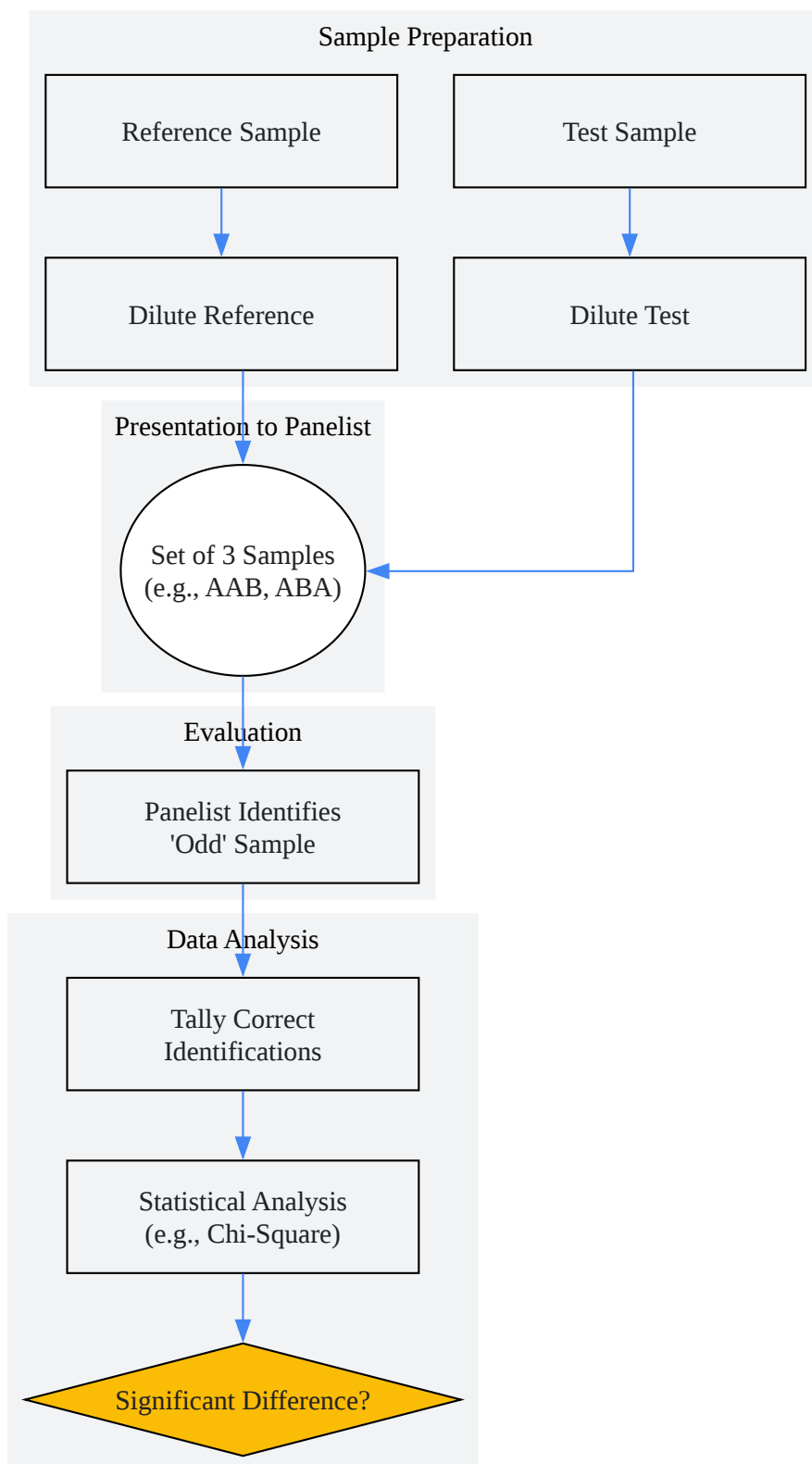
Objective: To determine if a perceptible difference exists between a new batch of phenyl ethyl isobutyrate and a standard reference sample.

Materials:

- Test sample of phenyl ethyl isobutyrate.
- Reference standard of phenyl ethyl isobutyrate.
- Odorless solvent (e.g., diethyl phthalate or ethanol).
- Smelling strips.
- A panel of at least 15 trained sensory assessors.

Procedure:

- Sample Preparation: Prepare identical concentrations of the test sample and the reference standard in the chosen solvent.
- Test Setup: For each assessor, present three coded smelling strips. Two strips will be dipped in one sample (e.g., the reference), and the third strip will be dipped in the other sample (the test sample). The order of presentation should be randomized for each assessor (e.g., AAB, ABA, BAA, BBA, BAB, ABB).[13]
- Evaluation: Instruct the assessors to smell the strips from left to right and identify the "odd" or different sample.
- Data Analysis: The number of correct identifications is tallied. Statistical analysis (e.g., using a chi-square test or consulting a statistical table for triangle tests) is performed to determine if the number of correct identifications is significantly higher than what would be expected by chance (which is one-third).[13]





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- To cite this document: BenchChem. [Phenyl Isobutyrate: A Technical Guide for Fragrance Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583081#phenyl-isobutyrate-s-role-as-a-fragrance-ingredient-in-perfumery\]](https://www.benchchem.com/product/b1583081#phenyl-isobutyrate-s-role-as-a-fragrance-ingredient-in-perfumery)

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